

Unraveling the Enigma of Alpinine: A Tale of Two Alkaloids

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Compound of Interest

Compound Name: *Alpinine*

Cat. No.: *B084216*

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A comprehensive examination of the chemical identity, properties, and biological context of two distinct compounds identified as **Alpinine**, tailored for researchers, scientists, and drug development professionals.

The name "**Alpinine**" presents a notable case of ambiguity in natural product chemistry, referring to two structurally distinct alkaloids isolated from different plant genera: a rhoeadine-type alkaloid from *Papaver bracteatum* and a complex norditerpene alkaloid from *Delphinium alpinum*. This technical guide provides an in-depth analysis of the chemical structure, physicochemical properties, and experimental protocols related to both molecules, clarifying their unique identities and summarizing the available scientific data.

Alpinine: The Rhoeadine Alkaloid from *Papaver bracteatum*

The first compound designated as **Alpinine** is a rhoeadine alkaloid isolated from the Iranian poppy, *Papaver bracteatum*. This plant is renowned for its high concentration of thebaine, a crucial precursor for the semi-synthesis of opioids like codeine and naloxone. **Alpinine** is one of the several alkaloids co-existing with thebaine in this species.

Chemical Structure and Properties

The chemical structure of **Alpinine** from *Papaver bracteatum* was elucidated by Theuns and colleagues in 1985. It belongs to the rhoeadine class of alkaloids, characterized by a specific tetracyclic ring system.

Table 1: Physicochemical and Spectroscopic Data for **Alpinine** from *Papaver bracteatum*

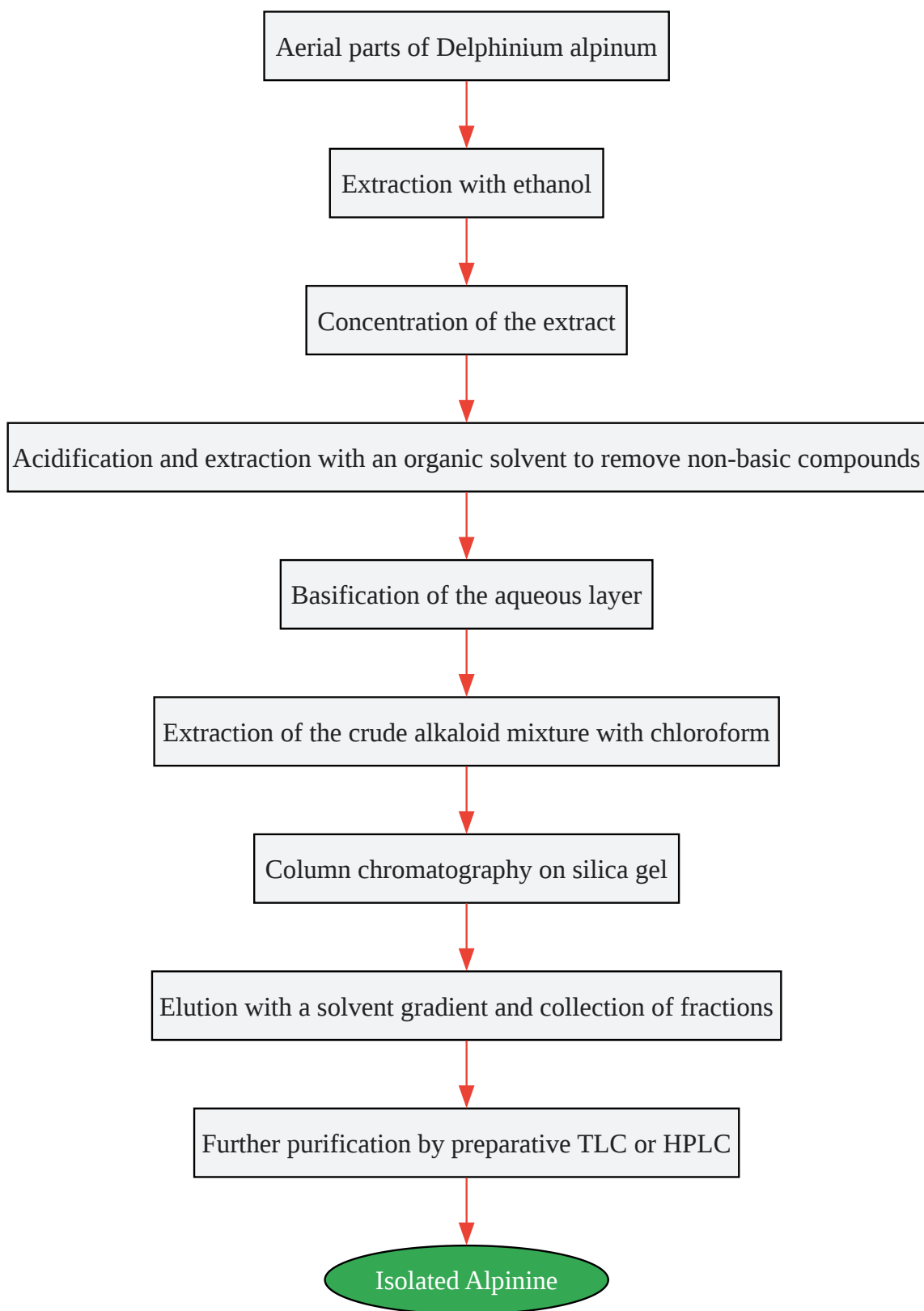
Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₉ NO ₆	[1]
Molecular Weight	415.48 g/mol	[1]
CAS Number	14028-90-1	[1]
¹³ C NMR (CDCl ₃ , δ in ppm)	Data not fully available in the public domain. The original 1985 publication in Phytochemistry should be consulted for the complete spectral data.	
¹ H NMR (CDCl ₃ , δ in ppm)	Data not fully available in the public domain. The original 1985 publication in Phytochemistry should be consulted for the complete spectral data.	

Experimental Protocols

Isolation of **Alpinine** from *Papaver bracteatum*

While a specific, detailed protocol for the isolation of **Alpinine** is not readily available in the public domain, a general procedure for the extraction of alkaloids from *Papaver bracteatum* can be outlined based on common phytochemical practices. The original method by Theuns et al. (1985) would provide the definitive protocol.

General Alkaloid Extraction Workflow:



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References

- 1. Norditerpenoid alkaloids from Delphinium species - PubMed [pubmed.ncbi.nlm.nih.gov]
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